

Comprehensive Application Note: Characterization of (S)-3-(2-bromophenyl)piperidine Hydrochloride

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Compound of Interest

Compound Name: (S)-3-(2-bromophenyl)piperidine hydrochloride
CAS No.: 2416257-97-9
Cat. No.: B2435881

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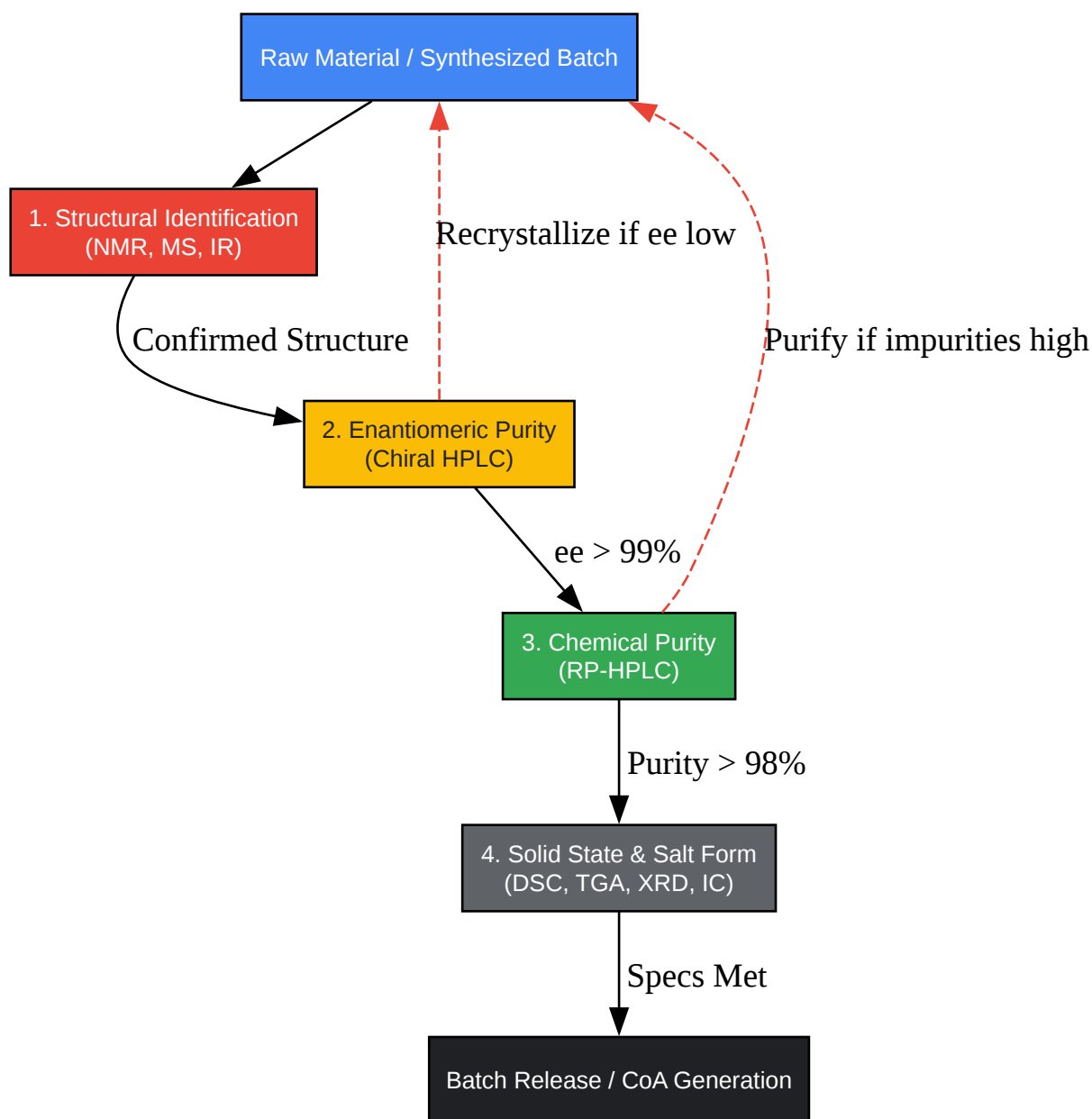
Abstract & Strategic Importance

(S)-3-(2-bromophenyl)piperidine hydrochloride (CAS 1391509-55-9) is a high-value chiral intermediate, most notably utilized in the synthesis of Poly (ADP-ribose) polymerase (PARP) inhibitors such as Niraparib. The pharmacological efficacy of the final drug substance is strictly dependent on the stereochemistry of the piperidine ring. Consequently, the analytical control strategy must rigorously distinguish the (S)-enantiomer from its (R)-antipode and quantify potential regioisomers (e.g., 4-phenyl isomers) and process-related impurities.

This guide outlines a multi-tiered characterization strategy, moving from structural confirmation to quantitative purity assessments, designed to meet the stringent requirements of CMC (Chemistry, Manufacturing, and Controls) documentation.

Analytical Strategy Overview

The characterization workflow is designed to establish Identity, Enantiomeric Purity, Chemical Purity, and Solid-State Form.



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Figure 1: Analytical workflow for the qualification of (S)-3-(2-bromophenyl)piperidine HCl.

Protocol 1: Structural Identification (NMR & MS)

Nuclear Magnetic Resonance (NMR)

The presence of the 2-bromophenyl group creates a distinct substitution pattern compared to the more symmetric 4-isomer or the 3-phenyl analog.

- Instrument: 400 MHz (or higher) Bruker Avance / Jeol ECZ.
- Solvent: DMSO-d6 (preferred for salt solubility) or CDCl3 (requires free-basing with Na2CO3 wash if salt is insoluble).
- Internal Standard: TMS (0.00 ppm).

Key Diagnostic Signals (Expected in DMSO-d6):

Assignment	Chemical Shift (δ , ppm)	Multiplicity	Interpretation
NH ₂ ⁺ (Salt)	9.0 – 9.5	Broad Singlet (2H)	Ammonium protons; confirms HCl salt formation.
Ar-H (C3)	7.60 – 7.70	Doublet/Multiplet	Protons ortho to Bromine are deshielded.
Ar-H (C4-C6)	7.10 – 7.50	Multiplets	Remaining aromatic protons.
C3-H (Chiral)	3.30 – 3.50	Multiplet (1H)	The benzylic methine proton. Shift is sensitive to the 2-Br steric bulk.

| Piperidine CH₂| 1.60 – 3.20 | Multiplets (8H) | Ring methylene protons; complex coupling due to chair conformation. |

Expert Insight: The 2-bromo substituent induces a "roofing" effect or distinct splitting in the aromatic region compared to 3-bromophenyl or 4-bromophenyl isomers. 2D-NMR (COSY, HSQC) is recommended for the initial reference standard characterization to unequivocally assign the regiochemistry.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization, Positive Mode).
- Target Ion: $[M+H]^+ = m/z\ 240.0 / 242.0$ (1:1 ratio).
- Interpretation: The presence of a 1:1 isotopic doublet separated by 2 amu confirms the presence of a single Bromine atom.
- Fragmentations: Loss of NH_3 or the piperidine ring cleavage may be observed at higher collision energies.

Protocol 2: Enantiomeric Purity (Chiral HPLC)

This is the most critical assay. The (S)-enantiomer is the active scaffold; the (R)-enantiomer is a refractory impurity.

Method Development Rationale

Piperidines are basic amines. On silica-based polysaccharide columns, free silanols can interact with the amine, causing severe peak tailing.

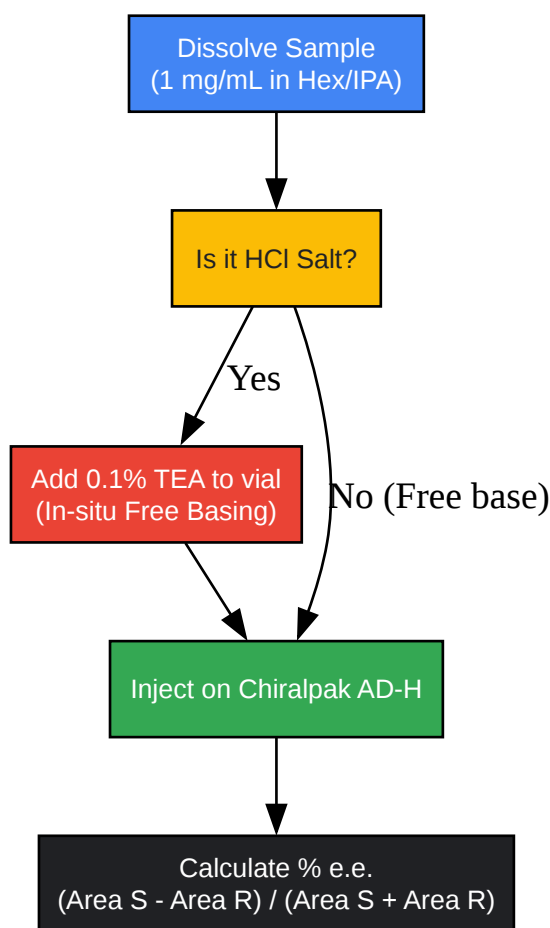
- Solution: Use a Normal Phase mode with a basic additive (Diethylamine or Butylamine) to block silanol sites.
- Column Selection: Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)) is the industry standard for phenyl-piperidines. Chiralcel OD-H is a secondary alternative.

Operating Conditions

Parameter	Setting
Column	Daicel Chiralpak AD-H, 250 x 4.6 mm, 5 μ m
Mobile Phase	n-Hexane : Isopropanol : Diethylamine (90 : 10 : 0.1 v/v/v)
Flow Rate	1.0 mL/min
Temperature	25°C
Detection	UV @ 220 nm (Amine/Phenyl absorption)
Sample Prep	Dissolve 1 mg/mL in Mobile Phase. Note: If the HCl salt does not dissolve, add 1 drop of TEA to the sample vial to free-base it in situ, then filter.

System Suitability Criteria

- Resolution (Rs): > 2.0 between (R) and (S) enantiomers.[\[1\]](#)
- Tailing Factor: < 1.5 (Critical control point).
- Elution Order: Typically, the (S)-isomer elutes second on AD-H columns for this scaffold, but must be verified with a known standard.



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Figure 2: Sample preparation logic for Chiral HPLC analysis of amine salts.

Protocol 3: Chemical Purity (RP-HPLC)

While Chiral HPLC separates enantiomers, Reversed-Phase (RP) HPLC is required to separate process impurities (e.g., starting materials, debrominated byproducts).

Method Parameters[1][2][3][4][5]

- Column: Agilent Zorbax Eclipse Plus C18 (150 x 4.6 mm, 3.5 μm).
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.

- Why TFA? The low pH (approx. 2.^[2]0) ensures the piperidine nitrogen is fully protonated, preventing secondary interactions and ensuring sharp peaks.
- Gradient:
 - 0 min: 5% B
 - 15 min: 95% B
 - 20 min: 95% B
 - 21 min: 5% B (Re-equilibration)
- Flow Rate: 1.0 mL/min.^[1]
- Detection: UV @ 210 nm (Universal) and 254 nm (Aromatic).

Impurity Profiling

Common impurities to watch for:

- Des-bromo analog: 3-phenylpiperidine (Result of over-reduction during synthesis).
- Pyridine analog: 3-(2-bromophenyl)pyridine (Incomplete reduction of the aromatic precursor).
- Regioisomers: 4-(2-bromophenyl)piperidine (Isomerization).

Protocol 4: Solid State & Counter-ion Characterization

For the hydrochloride salt, confirming the stoichiometry and solid form is vital for stability.

Chloride Content (Titration)

- Method: Potentiometric Titration with Silver Nitrate (AgNO₃).
- Protocol: Dissolve ~50 mg of sample in water/nitric acid. Titrate with 0.1 N AgNO₃.
- Calculation: $\% \text{ Cl} = (V_{\text{AgNO}_3} \times N \times 35.45) / \text{Sample_Weight}$.

- Target: Theoretical Cl content for C₁₁H₁₄BrN·HCl (MW ~276.^{[3][4][5][6]}) is 12.8%.

Thermal Analysis (DSC)

- Instrument: Differential Scanning Calorimetry (DSC).
- Protocol: Heat 2-5 mg sample from 30°C to 300°C at 10°C/min under N₂ purge.
- Expectation: A sharp endothermic melting peak.
 - Note: HCl salts of phenylpiperidines typically melt between 220°C – 260°C with decomposition. Broad peaks indicate amorphous content or impure salt formation.

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- Chiral Separation Methodologies
 - General Protocol: "Chiral HPLC Method for the Analysis of (S)-benzyl piperidin-3-ylcarbamate." BenchChem Application Notes. (2025).^{[1][7]}
 - Column Selection: "Strategies for Chiral HPLC Method Development." Sigma-Aldrich / Supelco Technical Guides.
- Analytical Data Reference
 - Compound Data: "(R)-3-(2-bromophenyl)piperidine hydrochloride Product Page."^{[4][6]} ChemScene.

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